

2-Amino-5-(4-trifluoromethoxyphenyl)pyridine

CAS number and structure

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Compound of Interest

Compound Name: 2-Amino-5-(4-trifluoromethoxyphenyl)pyridine

Cat. No.: B581286

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Technical Guide: 2-Amino-5-(4-trifluoromethoxyphenyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Amino-5-(4-trifluoromethoxyphenyl)pyridine**, a fluorinated pyridine derivative of significant interest in medicinal chemistry and drug discovery. This document consolidates its chemical identity, structural information, and key data relevant to its application in research and development.

Core Compound Information

CAS Number: 1110656-38-6[1]

Molecular Formula: C₁₂H₉F₃N₂O[1]

Molecular Weight: 254.21 g/mol [1]

Chemical Structure:

- SMILES: Nc1ncc(cc1)c1ccc(OC(F)(F)F)cc1
- InChI Key: ZWRBBVZVLVCEOX-UHFFFAOYSA-N

The structure consists of a pyridine ring substituted with an amino group at the 2-position and a 4-trifluoromethoxyphenyl group at the 5-position. The presence of the trifluoromethoxy group, a bioisostere for other functional groups, can significantly influence the compound's physicochemical and pharmacological properties, such as metabolic stability and binding affinity.

Physicochemical Properties

Quantitative physicochemical data for **2-Amino-5-(4-trifluoromethoxyphenyl)pyridine** is not readily available in the public domain. However, data for structurally related aminopyridine compounds can provide valuable insights for experimental design.

Table 1: Physicochemical Properties of Structurally Related Aminopyridine Analogs

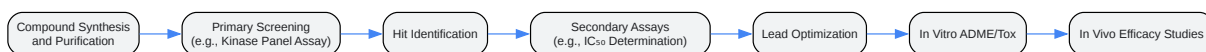
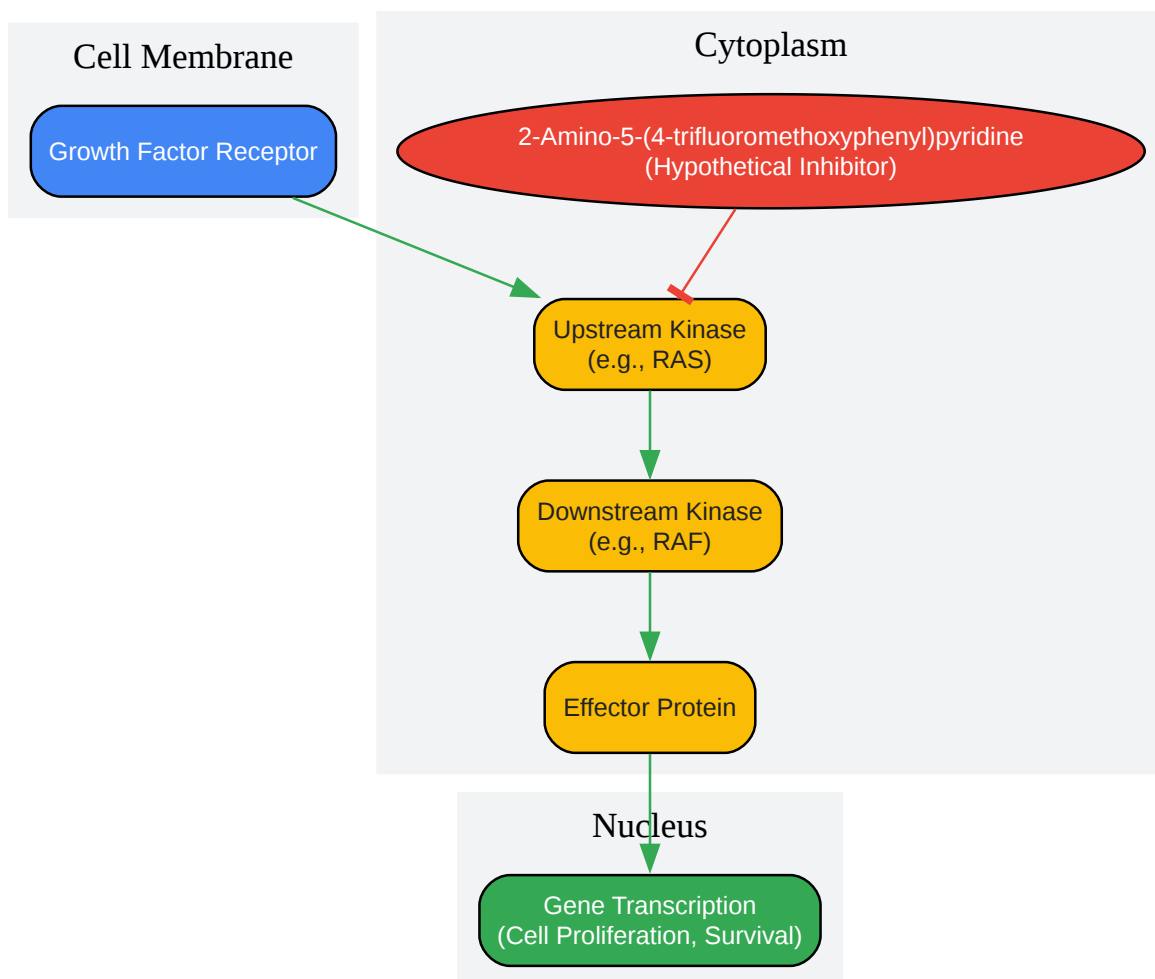
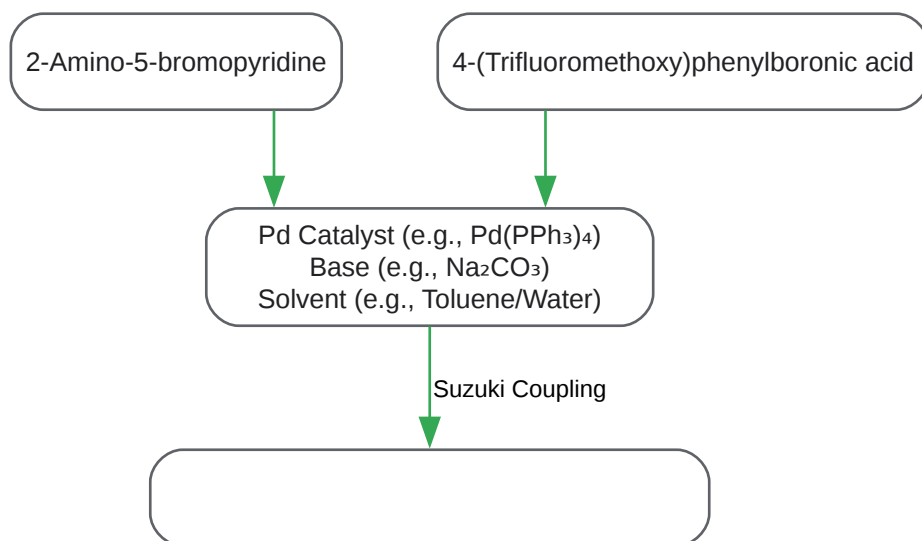
Property	2-Amino-5-(trifluoromethyl)pyridine	2-Amino-4-(trifluoromethyl)pyridine
CAS Number	74784-70-6	106447-97-6
Molecular Formula	C ₆ H ₅ F ₃ N ₂	C ₆ H ₅ F ₃ N ₂
Molecular Weight	162.11 g/mol	162.11 g/mol
Appearance	White to light yellow powder/crystal[2]	Solid
Melting Point	45-49 °C[2]	42-44 °C[3]
Solubility	Soluble in Methanol[2]	Data not available
Flash Point	104.4 °C (closed cup)	Data not available

Synthesis and Experimental Protocols

While a specific, detailed protocol for the synthesis of **2-Amino-5-(4-trifluoromethoxyphenyl)pyridine** is not widely published, a plausible and common synthetic route would involve a Suzuki-Miyaura cross-coupling reaction. This method is a powerful tool for forming carbon-carbon bonds between aryl halides and boronic acids or esters.

Proposed Synthetic Pathway: Suzuki-Miyaura Coupling

A potential synthetic route involves the coupling of a halogenated 2-aminopyridine with a boronic acid derivative of 4-trifluoromethoxyphenylether.



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References

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